

Application Notes: Lewis Acid-Catalyzed Acylation with Isopropenyl Acetate

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Compound of Interest		
Compound Name:	Isopropenyl acetate	
Cat. No.:	B045723	Get Quote

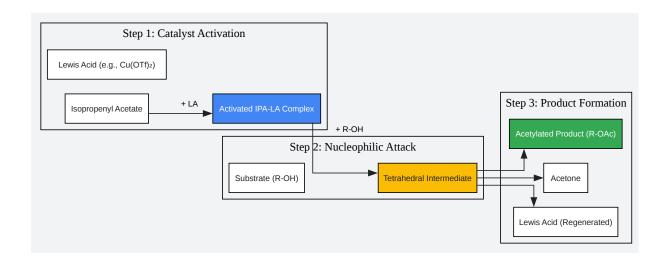
Introduction

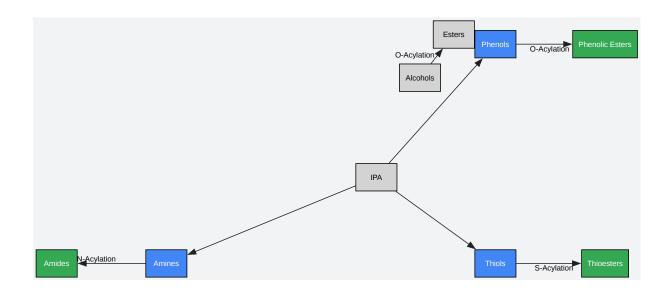
Acylation is a fundamental transformation in organic synthesis, crucial for the protection of functional groups such as alcohols, phenols, amines, and thiols.[1][2] Traditionally, this is achieved using reactive acylating agents like acid anhydrides or acyl chlorides. However, these methods often generate corrosive and difficult-to-remove byproducts, such as carboxylic acids or HCl. Isopropenyl acetate (IPA) has emerged as a superior, "greener" alternative for acetylation.[3] Its primary advantage lies in the formation of acetone as the sole byproduct, which is volatile and easily removed from the reaction mixture.[3] The reaction's efficiency is significantly enhanced by Lewis acid catalysts, which activate the isopropenyl acetate, enabling acylation under mild conditions. This document provides an overview of the applications and protocols for Lewis acid-catalyzed acylation reactions using isopropenyl acetate.

Mechanism of Action

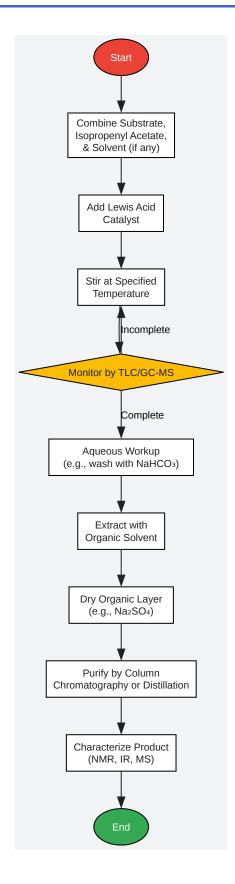
The Lewis acid-catalyzed acylation with **isopropenyl acetate** proceeds through the activation of the acylating agent. The Lewis acid (LA) coordinates to the carbonyl oxygen of **isopropenyl acetate**, increasing the electrophilicity of the acyl carbon. This activation facilitates the nucleophilic attack by a substrate (e.g., an alcohol, R-OH). The subsequent collapse of the tetrahedral intermediate yields the acetylated product, acetone, and regenerates the Lewis acid catalyst.











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References

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- 3. Frontiers | A Stoichiometric Solvent-Free Protocol for Acetylation Reactions [frontiersin.org]
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